

SAR-20347 selectivity JAK1 JAK2 JAK3 TYK2

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Compound Focus: SAR-20347

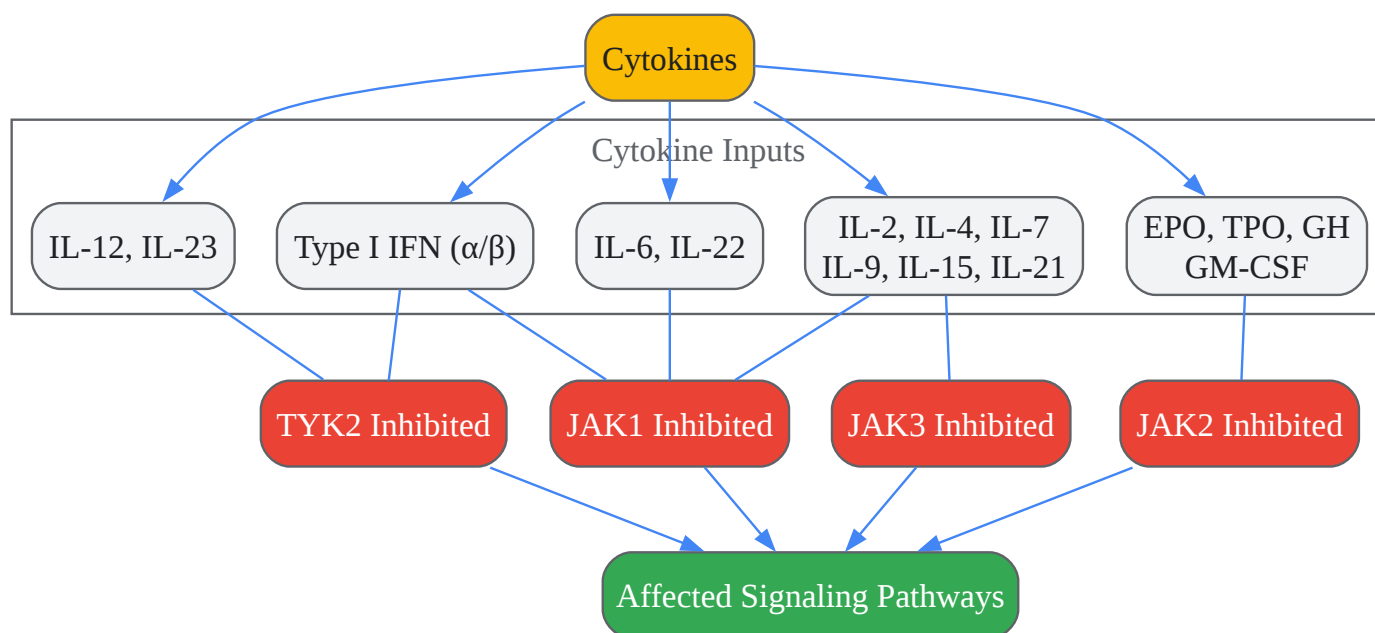
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Selectivity Profile of SAR-20347

Kinase Target	IC50 (nM) [1] [2] [3]	Primary Cytokine Signaling Pathways Affected [4] [5] [6]
TYK2	0.6	IL-12, IL-23, Type I Interferons (IFN- α/β)
JAK1	23	IL-6, IL-22, Common γ -chain cytokines (IL-2, IL-4, IL-7, etc.)
JAK2	26	Erythropoietin (EPO), Thrombopoietin (TPO), GM-CSF
JAK3	41	Common γ -chain cytokines (IL-2, IL-4, IL-7, etc.)

This multi-kinase inhibition profile allows **SAR-20347** to block signaling from a broad range of cytokines implicated in immune-mediated inflammatory diseases [4] [6]. The following diagram illustrates the key cytokine pathways that **SAR-20347** inhibits through its action on JAK kinases.



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Experimental Data & Protocols

The selectivity of **SAR-20347** was established through standardized biochemical and cellular assays.

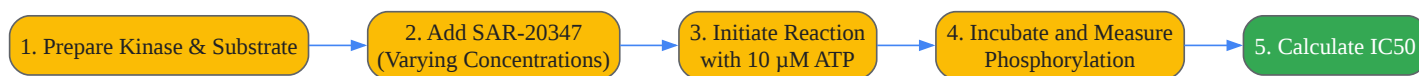
Biochemical Kinase Assays

These experiments measure a compound's ability to directly inhibit kinase enzyme activity.

- **Objective:** To determine the half-maximal inhibitory concentration (IC₅₀) of **SAR-20347** against purified JAK kinase enzymes in a cell-free system [4] [7].
- **Protocol Summary:**
 - **Kinase Preparation:** Recombinant TYK2, JAK1, JAK2, or JAK3 enzymes are prepared in a base reaction buffer [4] [7].
 - **Reaction Setup:** The kinase is mixed with its substrate. Varying concentrations of **SAR-20347** (in DMSO) are added to the reaction [4] [7].
 - **ATP Addition:** The reaction is initiated by adding a solution of ³³P-ATP (radiolabeled) or unlabeled ATP for other detection methods. A concentration of **10 μM ATP** is typically used for IC₅₀ determination, which is crucial for interpreting the selectivity data [4].

- **Detection & Analysis:** After incubation, kinase activity is measured by quantifying the radiolabeled phosphorylated substrate. IC50 values are calculated by plotting inhibitor concentration against the percentage of remaining kinase activity [4] [7].

The workflow for this process is summarized below:



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Cellular Assays

These tests confirm that the inhibitor is cell-permeable and active in a more physiologically relevant context.

- **Cellular pSTAT Inhibition** [4] [1]:
 - **Cell Lines/Type:** NK-92 cells (for IL-12/TYK2 signaling) or TF-1 cells (for IL-6/JAK1 signaling). Primary human CD4+ or CD14+ cells can also be used [4].
 - **Protocol:** Cells are pre-treated with **SAR-20347** for 20 minutes before stimulation with a specific cytokine (e.g., IL-12 to probe TYK2 function). Phosphorylation of downstream STAT proteins (pSTAT4 for IL-12, pSTAT3 for IL-6) is measured to determine the cellular IC50 [4].
 - **Key Finding:** **SAR-20347** potently inhibited IL-12-mediated STAT4 phosphorylation (a TYK2-dependent event) in NK-92 cells with an **IC50 of 126 nM**, demonstrating its cellular activity [4] [1].

In Vivo Efficacy

- **Psoriasis Model** [4] [8]: In a mouse model of imiquimod-induced psoriasis-like dermatitis, administration of **SAR-20347** (50 mg/kg, orally) led to a significant reduction in disease pathology, including reduced keratinocyte activation and lower levels of pro-inflammatory cytokines (IL-23, IL-17, IL-22) [4].
- **TYK2 Signaling Model** [1] [8]: A dose of 60 mg/kg **SAR-20347** orally inhibited IL-12-induced IFN- γ production in mouse serum by 91%, confirming its ability to block TYK2 signaling in a living organism [1] [8].

Interpretation Guide for Researchers

- **True Selectivity:** The high potency against TYK2 and JAK1, combined with weaker activity against JAK2/JAK3, defines **SAR-20347** as a **TYK2 and JAK1-focused inhibitor** [4]. This profile is particularly favorable for targeting cytokines like IL-23, IL-12, and IL-22, which are drivers of autoimmune diseases like psoriasis [4] [5].
- **ATP Concentration is Key:** The provided IC50 values were obtained at a low ATP concentration (10 μ M). At physiological ATP levels (millimolar range), the potency against all JAKs may decrease, but the relative selectivity for TYK2 and JAK1 over JAK2/JAK3 is often enhanced for ATP-competitive inhibitors like **SAR-20347** [9] [4].
- **Therapeutic Implication:** Dual inhibition of TYK2 and JAK1 may offer superior efficacy in treating certain autoimmune conditions compared to inhibiting TYK2 alone, as it simultaneously blocks key pathways mediated by IL-12/IL-23 (via TYK2) and IL-6/IL-22 (via JAK1) [4].

Practical Research Application

- **Solubility & Storage:** **SAR-20347** is soluble in DMSO (≥ 55 mg/mL) and should be stored as a powder at -20°C . For in vivo studies, it can be formulated in a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline [1] [8] [7].
- **Positive Control:** In psoriasis research, its efficacy has been directly demonstrated in the imiquimod-induced dermatitis model, making it a suitable positive control for in vitro and in vivo studies investigating TYK2/JAK1 inhibition [4].

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References

1. SAR-20347 | TYK2 Inhibitor [medchemexpress.com]
2. - SAR | 20347 / TYK / 2 / JAK inhibitor 1 JAK 2 JAK 3 [adooq.com]
3. SAR-20347 | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
4. Inhibition of TYK2 and JAK1 Ameliorates Imiquimod ... [pmc.ncbi.nlm.nih.gov]
5. Tyk2 Targeting in Immune-Mediated Inflammatory Diseases [pmc.ncbi.nlm.nih.gov]

6. Targeting the Janus Kinase Family in Autoimmune Skin ... [frontiersin.org]
7. - SAR is an inhibitor of 20347 , TYK /2/3 (IC50: 0.6/23/26/41 nM). 2 JAK 1 [targetmol.com]
8. - SAR | JAK | CAS 1450881-55-6; 1450881-50-6 | Buy... 20347 [invivochem.com]
9. - SAR 98% (HPLC) | Sigma-Aldrich 20347 [sigmaaldrich.com]

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